

Personal protective equipment for handling 2-(Methylsulfonyl)ethanol

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)ethanol

Cat. No.: B046698

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Essential Safety and Handling Guide for 2-(Methylsulfonyl)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Methylsulfonyl)ethanol** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and build confidence in laboratory safety practices.

Hazard Identification and Personal Protective Equipment (PPE)

According to the 2012 OSHA Hazard Communication Standard, **2-(Methylsulfonyl)ethanol** is not classified as a hazardous chemical.^[1] However, it is characterized by a strong, unpleasant odor ("stench").^{[1][2]} Prudent laboratory practices necessitate the use of appropriate personal protective equipment to minimize exposure and ensure safety.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [3]	Protects against accidental splashes and contact with eyes.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [3]	Prevents direct contact with the chemical, minimizing potential irritation.
Respiratory Protection	Not required under normal use conditions with adequate ventilation. [1]	The substance has low volatility and is not classified as a respiratory hazard.

Safe Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of **2-(Methylsulfonyl)ethanol** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area to minimize the unpleasant odor.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Do not breathe in mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these immediate procedures.

Accidental Release:

- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment as outlined above.[\[1\]](#)
- For spills, sweep up or shovel the material into a suitable container for disposal.[\[1\]](#)

First Aid:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. [1] [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention. [1] [2]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention. [2]
Ingestion	Clean mouth with water. Seek medical attention. [1] [2]

Disposal Plan

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must adhere to local, regional, and national regulations for proper disposal.[\[1\]](#)

General Disposal Guidelines:

- Do not dispose of down the drain or into the environment.

- Dispose of contents and container in accordance with all applicable local, regional, national, and international regulations.
- Consult with your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

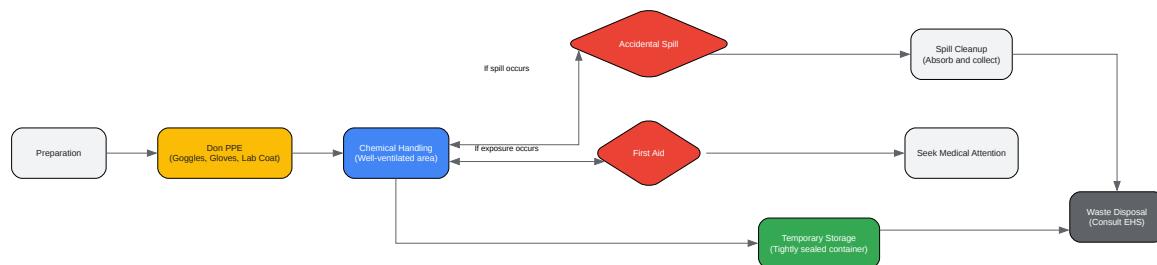
Physical and Chemical Properties

The following table summarizes key quantitative data for **2-(Methylsulfonyl)ethanol**.

Property	Value
Melting Point/Range	31 - 33 °C / 87.8 - 91.4 °F[1]
Boiling Point/Range	148 - 149 °C / 298.4 - 300.2 °F[1]
Flash Point	> 110 °C / > 230 °F[1]
Physical State	Liquid[1]
Appearance	Yellow[1]
Odor	Stench[1]

Workflow for Safe Handling of **2-(Methylsulfonyl)ethanol**

The following diagram illustrates the standard workflow for safely handling **2-(Methylsulfonyl)ethanol** from initial preparation to final disposal.

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Caption: Workflow for handling **2-(Methylsulfonyl)ethanol**.

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